

Applications of ((Dimethylamino)methyl)ferrocene in Organic Synthesis

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Compound of Interest

Compound Name: ((Dimethylamino)methyl)ferrocene

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Introduction

((Dimethylamino)methyl)ferrocene and its chiral analog, (R)- or (S)-N,N-dimethyl-1-ferrocenylethylamine (Ugi's amine), are versatile organometallic compounds that serve as pivotal starting materials and ligands in modern organic synthesis. Their unique structural and electronic properties, stemming from the ferrocene backbone, have established them as indispensable tools for the construction of complex chiral molecules, particularly in the fields of asymmetric catalysis and materials science. This document provides a comprehensive overview of their applications, complete with detailed experimental protocols and quantitative data for key transformations.

Core Applications

The primary applications of **((dimethylamino)methyl)ferrocene** and its derivatives can be categorized as follows:

- **Directed Ortho-Metalation (DoM):** The dimethylamino group acts as an efficient directing group for the lithiation of the ferrocene cyclopentadienyl (Cp) ring at the ortho-position. This regioselective functionalization is a cornerstone for the synthesis of 1,2-disubstituted ferrocene derivatives.

- **Synthesis of Chiral Ligands:** The planar chirality introduced through ortho-metalation and subsequent functionalization of **((dimethylamino)methyl)ferrocene** derivatives is fundamental to the synthesis of a wide array of chiral ligands. Most notably, they are precursors to the Josiphos family of diphosphine ligands, which are renowned for their exceptional performance in asymmetric catalysis.
- **Asymmetric Catalysis:** Ligands derived from **((dimethylamino)methyl)ferrocene** are extensively used in a variety of transition metal-catalyzed asymmetric reactions, including hydrogenation, hydrosilylation, allylic alkylation, and cross-coupling reactions. These catalytic systems enable the synthesis of enantiomerically enriched products with high efficiency and selectivity.

Application Notes and Protocols

Synthesis of ((Dimethylamino)methyl)ferrocene

((Dimethylamino)methyl)ferrocene is a key intermediate, and its synthesis is a crucial first step for many of the applications described herein. A common method involves the aminomethylation of ferrocene.

Experimental Protocol: Synthesis of N,N-Dimethylaminomethylferrocene Methiodide^[1]

This procedure is based on the method of Lindsay and Hauser.

- Reagents:
 - Ferrocene (46.4 g, 0.250 mole)
 - Bis(dimethylamino)methane (43.2 g, 0.422 mole)
 - Phosphoric acid (43.2 g)
 - Acetic acid (400 ml)
 - Water
 - Ether

- Sodium hydroxide pellets (245 g)
- Sodium sulfate
- Methanol (54 ml)
- Methyl iodide (54 ml, 123 g, 0.87 mole)
- Procedure:
 - To a well-stirred solution of bis(dimethylamino)methane and phosphoric acid in acetic acid in a 2-L three-necked round-bottomed flask equipped with a condenser, a nitrogen inlet, and a mechanical stirrer, add ferrocene.
 - Heat the resulting suspension on a steam bath under a slow stream of nitrogen for 5 hours.
 - Allow the reaction mixture, a dark-amber solution, to cool to room temperature and dilute with 550 ml of water.
 - Remove unreacted ferrocene by extracting the solution with three 325-ml portions of ether.
 - Cool the aqueous solution in ice water and make it alkaline by the addition of sodium hydroxide pellets. The tertiary amine separates as an oil.
 - Extract the mixture with three 500-ml portions of ether.
 - Wash the organic solution with water and dry over sodium sulfate.
 - Remove the solvent at the water pump to obtain crude dimethylaminomethylferrocene as a dark-red mobile liquid.
 - To a gently swirled solution of the crude amine in methanol, add methyl iodide.
 - Heat the solution on a steam bath for 5 minutes, cool to room temperature, and add 800 ml of ether.
 - The methiodide separates as an oil, which crystallizes upon scratching.

- Collect the solid on a Büchner funnel, wash with ether, and dry to yield N,N-dimethylaminomethylferrocene methiodide.

Directed ortho-Lithiation and Synthesis of Planar Chiral Ferrocenes

The dimethylamino group in **((dimethylamino)methyl)ferrocene** and its derivatives directs lithiation to the adjacent ortho-position on the cyclopentadienyl ring, enabling the synthesis of planar chiral 1,2-disubstituted ferrocenes.

Experimental Protocol: Diastereoselective ortho-Lithiation and Silylation[2]

This protocol describes the synthesis of (Rp,Rp)-bis{2-[(dimethylamino)methyl]ferrocenyl}dimethylsilane from the lithiated derivative of **((dimethylamino)methyl)ferrocene**.

- Reagents:
 - (Sp)-[2-(dimethylaminomethyl)ferrocenyl]lithium (4.00 mmol) in diethyl ether
 - Dimethyldichlorosilane (2.00 mmol)
 - Water
 - Diethyl ether
 - Magnesium sulfate
- Procedure:
 - To a solution of (Sp)-[2-(dimethylaminomethyl)ferrocenyl]lithium in diethyl ether, add dimethyldichlorosilane dropwise at 195 K.
 - Slowly warm the reaction to room temperature and stir overnight.
 - Quench the reaction by the addition of water.
 - Extract the aqueous phase three times with diethyl ether.

- Dry the combined organic phases with MgSO₄.
- Purify the product to obtain (Rp,Rp)-bis{2-[(dimethylamino)methyl]ferrocenyl}dimethylsilane.

Quantitative Data for ortho-Functionalization

Electrophile	Product	Yield (%)	Reference
MeI	2-Methyl-1-((dimethylamino)methyl)ferrocene	-	[3]
Me ₃ SiCl	2-(Trimethylsilyl)-1-((dimethylamino)methyl)ferrocene	-	[3]
Ph ₂ PCl	2-(Diphenylphosphino)-1-((dimethylamino)methyl)ferrocene	-	[3]
I ₂	2-Iodo-1-((dimethylamino)methyl)ferrocene	-	[3]
Dimethyldichlorosilane	(Rp,Rp)-bis{2-[(dimethylamino)methyl]ferrocenyl}dimethylsilane	-	[2]

Note: Specific yield data was not available in the provided search results for all electrophiles.

Synthesis of Josiphos Ligands

Ugi's amine, the chiral analog of **((dimethylamino)methyl)ferrocene**, is the cornerstone for the synthesis of Josiphos ligands. The synthesis involves a diastereoselective ortho-lithiation

followed by reaction with a chlorophosphine and subsequent displacement of the dimethylamino group.

Experimental Protocol: Synthesis of a Copper-Complexed Josiphos Ligand^[4]

This protocol outlines the synthesis of an air- and moisture-stable copper(I)-Josiphos complex starting from (R)-Ugi's amine.

- Reagents:
 - (R)-Ugi's amine ((R)-3) (1.00 g, 3.89 mmol)
 - Dry diethyl ether (7.0 mL)
 - n-Butyllithium
 - Chlorodiphenylphosphine
 - Dichloromethane (DCM)
 - Copper(I) bromide dimethyl sulfide complex (CuBr·SMe₂)
 - Methanol
- Procedure:
 - In a flame-dried 25-mL round-bottomed flask equipped with a stir bar, dissolve (R)-Ugi's amine in dry diethyl ether under a nitrogen atmosphere.
 - Perform a diastereoselective lithiation using n-butyllithium.
 - Quench the lithiated species with chlorodiphenylphosphine to yield (R,S)-PPFA.
 - Dissolve the resulting oil ((R,S)-PPFA) in DCM.
 - Add CuBr·SMe₂ to the solution to form the copper complex.
 - Recrystallize the product from methanol to afford the CuBr-(R,S)-J001 complex.

Overall Yield: The (Josiphos)CuBr complex was synthesized in eight steps from ferrocene with an overall yield of 6.3%.^[4]

Application in Asymmetric Catalysis

Ligands derived from **((dimethylamino)methyl)ferrocene** are highly effective in a range of asymmetric catalytic reactions.

Ferrocene-based P,N-ligands are used in palladium-catalyzed asymmetric allylic alkylation to produce chiral products with high regio- and enantioselectivities.^[5]

Quantitative Data for Asymmetric Allylic Alkylation

Substrate	Ligand	Product	Yield (%)	ee (%)	Reference
Dienyl acetate 1	L1a	Chiral alkylated product	High	High	^[5]
Allyl acetate 2	L2d	Chiral aminated product	High	High	^[5]

Note: Specific numerical data for "High" was not provided in the abstract.

Josiphos ligands are particularly successful in the asymmetric hydrogenation of various substrates. A landmark application is the large-scale industrial synthesis of (S)-metolachlor.^[6]

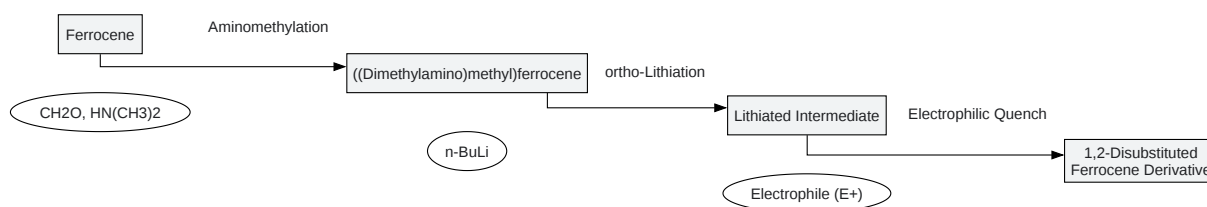
Quantitative Data for Asymmetric Hydrogenation of an Imine

Ligand Family	Substrate	Product	Conversion (%)	TON	TOF (s ⁻¹)	ee (%)	Reference
Josiphos	MEA imine	(S)-metolachlor	100	> 7,000,000	> 0.5	79	^[6]

TON = Turnover Number, TOF = Turnover Frequency

Visualizations

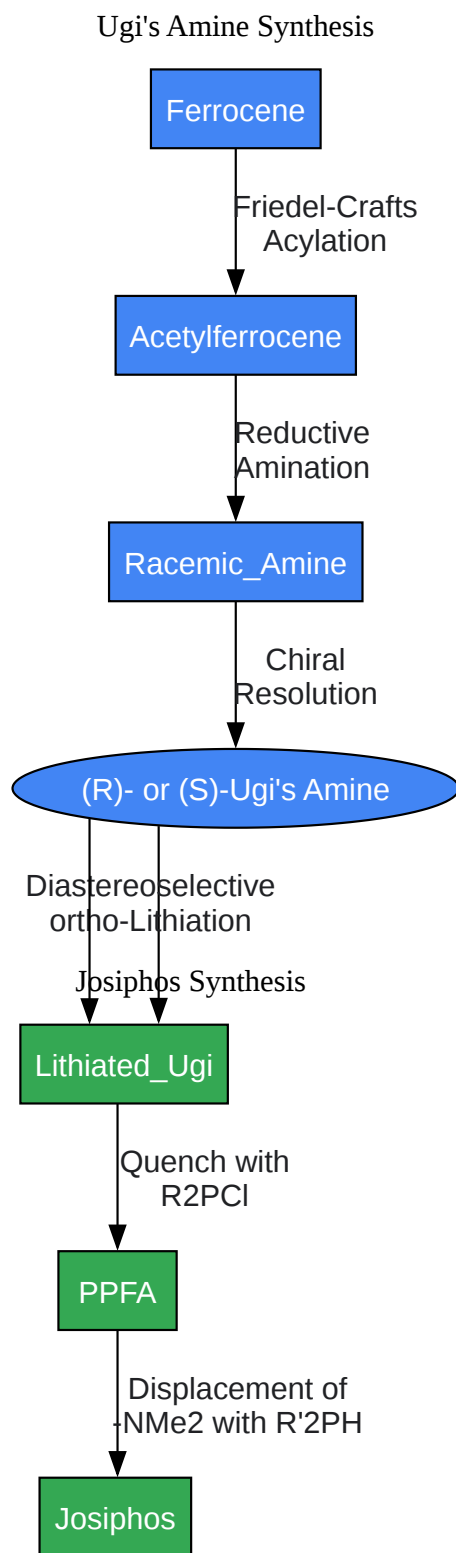
Synthesis of ((Dimethylamino)methyl)ferrocene and a Planar Chiral Derivative



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Caption: Synthetic pathway to **((dimethylamino)methyl)ferrocene** and its subsequent ortho-functionalization.

General Workflow for Josiphos-type Ligand Synthesis



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Caption: Key stages in the synthesis of Josiphos ligands starting from ferrocene.

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